

Section 1: Hazard Identification and Classification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Ethylpyridine**

Cat. No.: **B127773**

[Get Quote](#)

2-Ethylpyridine is classified as a hazardous chemical and requires careful handling.^[7] It is a flammable liquid and vapor.^[8] The primary hazards include irritation to the skin, eyes, and respiratory system, with potential for harm if inhaled, swallowed, or absorbed through the skin.^{[8][9][10]}

Table 1: GHS Hazard Classification for **2-Ethylpyridine**

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor ^{[8][11]}
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin ^{[8][11]}
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled ^{[8][11]}
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation ^{[8][11]}
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation ^{[7][8][11]}

| Specific target organ toxicity — single exposure | Category 3 | H335: May cause respiratory irritation^[11] |

Note: Classifications may vary slightly between suppliers and regulatory bodies.

Section 2: Physical and Chemical Properties

Understanding the physical and chemical properties of **2-ethylpyridine** is essential for safe storage and handling. It is a colorless to light yellow liquid with a sharp, unpleasant, pyridine-like odor.[8][12]

Table 2: Physical and Chemical Properties of **2-Ethylpyridine**

Property	Value	Source(s)
Molecular Formula	<chem>C7H9N</chem>	[8][11][13]
Molecular Weight	107.15 g/mol	[8][11][13]
Appearance	Colorless to light yellow liquid	[8][12]
Odor	Sharp, pungent, unpleasant	[8][12]
Boiling Point	149 °C (300.2 °F)	[13]
Melting Point	-63 °C (-81.4 °F)	[13]
Flash Point	37 °C (98.6 °F) - Closed Cup	[7]
Density	0.937 g/mL at 20°C	[12][13]
Vapor Pressure	4.89 mmHg at 25 °C	[8][10]
Solubility	Soluble in water	[1]

| Autoignition Temperature | 504 °C (939.2 °F) |[14] |

Section 3: Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and prevent accidents.

Handling:

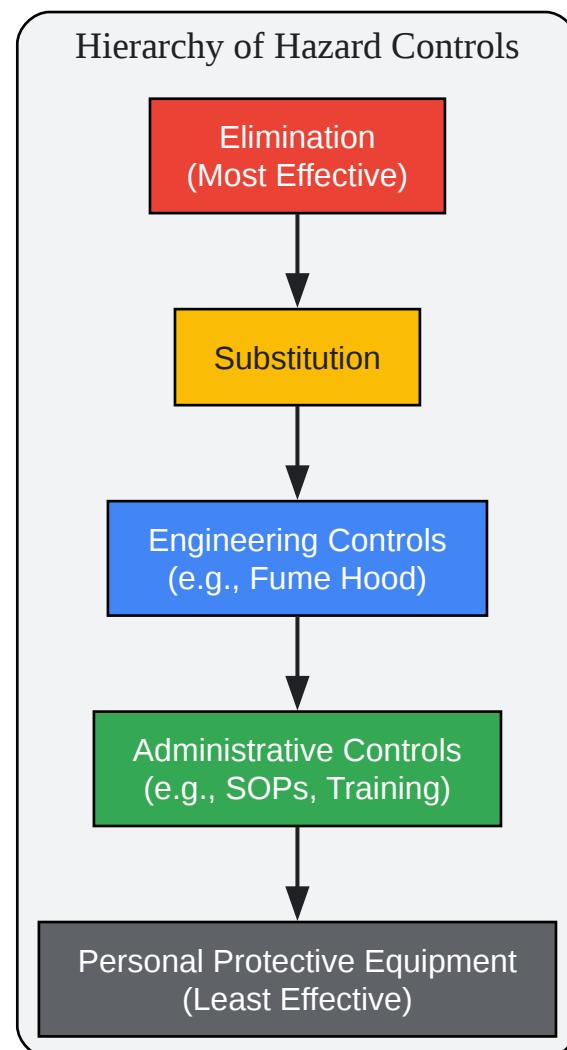
- Always work in a well-ventilated area, preferably within a certified laboratory chemical fume hood.[9][15]
- Use explosion-proof electrical, ventilating, and lighting equipment.[7]
- Ground and bond containers when transferring material to prevent static discharge.[9][16]
- Use only non-sparking tools.[9][17]
- Avoid contact with skin, eyes, and clothing.[9] Do not breathe mists or vapors.[16][17]
- Wear appropriate personal protective equipment (PPE), as detailed in Section 4.[16]
- Wash hands thoroughly after handling.[9] Do not eat, drink, or smoke in the work area.[16]
- Empty containers retain product residue and can be dangerous; do not cut, weld, or expose them to heat or ignition sources.[9]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area designated as a "flammables area".[9][14][15]
- Keep away from heat, sparks, open flames, and other sources of ignition.[7][9][17]
- Store locked up.[16][17]
- Keep away from incompatible materials such as acids, strong bases, acid chlorides, and chloroformates.[7][14][15]

Section 4: Personal Protective Equipment (PPE) and Exposure Controls

A systematic approach to hazard control should be implemented. The "Hierarchy of Controls" provides a framework for selecting the most effective control measures.



[Click to download full resolution via product page](#)

Caption: The Hierarchy of Hazard Controls, from most to least effective.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale & Citation(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles. A face shield may be necessary if splashing is a risk.	Conforms to OSHA 29 CFR 1910.133 or European Standard EN166. Protects against serious eye irritation. [7] [9] [16]
Skin Protection	Wear appropriate protective gloves (e.g., Butyl rubber) and a fully-buttoned lab coat. Inspect gloves before use.	Prevents skin contact, which can cause irritation and is a route of harmful exposure. Nitrile gloves are not recommended for pyridine compounds. [7] [9] [18]

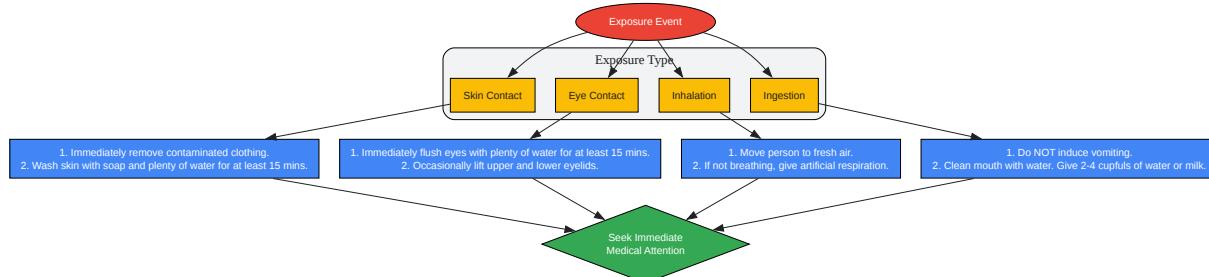
| Respiratory Protection | Not required under normal use with adequate ventilation. If ventilation is insufficient or exposure limits are exceeded, use a NIOSH/MSHA or EN 149 approved respirator with an appropriate filter (e.g., type ABEK). | Protects against inhalation of harmful vapors that can cause respiratory tract irritation.[\[9\]](#)[\[11\]](#)[\[14\]](#) |

Engineering Controls:

- Operations should be enclosed where possible.[\[19\]](#)
- Use local exhaust ventilation (e.g., a chemical fume hood) to control airborne concentrations.[\[16\]](#)[\[19\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and close to the workstation.[\[14\]](#)[\[16\]](#)[\[19\]](#)

Section 5: First Aid Measures

Immediate action is required in case of exposure. Medical personnel should be aware of the material involved.[\[17\]](#)

[Click to download full resolution via product page](#)

Caption: First aid decision tree for **2-ethylpyridine** exposure.

- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[9] Get medical attention immediately.^{[7][9]}
- After Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.^{[7][9]} Seek immediate medical attention.^[19]
- After Inhalation: Remove the victim from exposure to fresh air immediately.^[9] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.^[9] Get medical attention.^[7]
- After Ingestion: Do NOT induce vomiting.^{[16][17]} If the victim is conscious and alert, clean their mouth with water and give 2-4 cupfuls of milk or water to drink.^[9] Never give anything by mouth to an unconscious person.^[9] Get medical aid immediately.^[9]

Section 6: Fire-Fighting Measures

2-Ethylpyridine is a flammable liquid with a flash point of 37 °C (98.6 °F).[7] Its vapors are heavier than air and may travel to a source of ignition and flash back.[7][9] Containers may explode when heated.[7][9]

Table 4: Fire-Fighting Data

Parameter	Value / Instruction
Suitable Extinguishing Media	Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[7][9][20] Water mist may be used to cool closed containers.[7]
Unsuitable Extinguishing Media	Do not use straight streams of water, as this may spread the fire.[9][17]
Explosion Limits	Lower (LEL): 1.1% / Upper (UEL): 6.6%[14]
Hazardous Combustion Products	Nitrogen oxides (NO _x), carbon monoxide (CO), carbon dioxide (CO ₂), and hydrogen cyanide.[7]

| Protective Equipment | Firefighters must wear a self-contained breathing apparatus (SCBA) (pressure-demand, MSHA/NIOSH approved or equivalent) and full protective gear.[7][9][16] |

Section 7: Accidental Release Measures

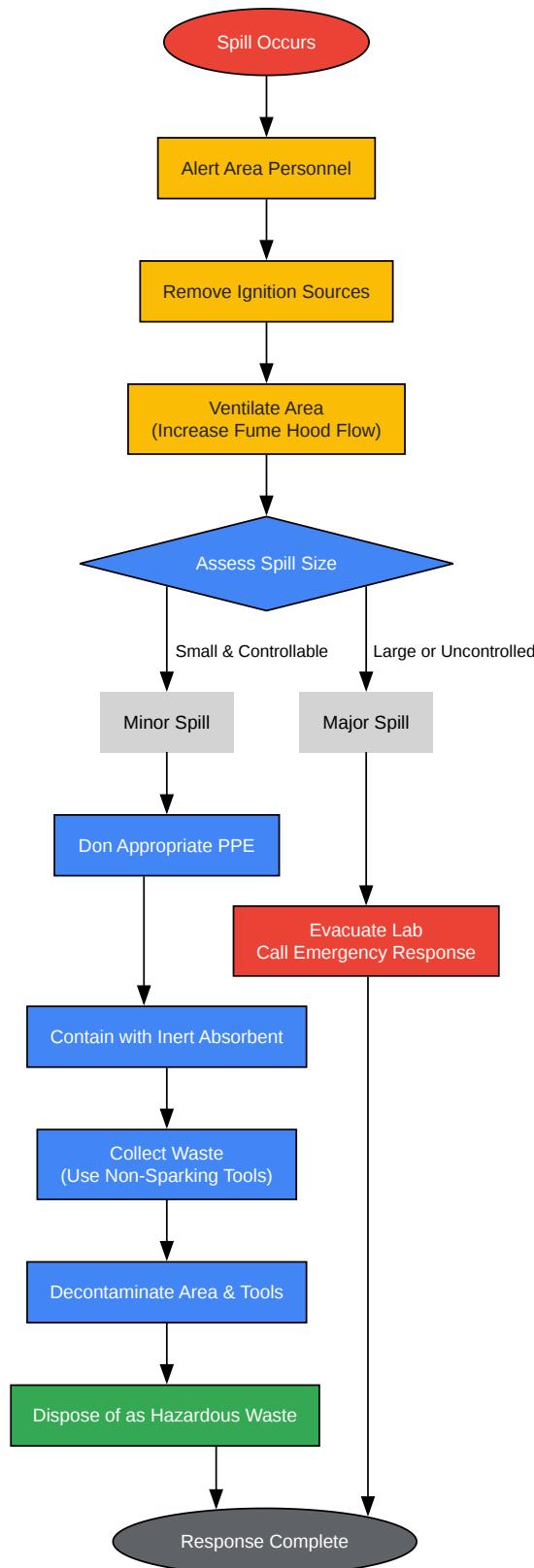
In the event of a spill, immediate and coordinated action is required to ensure personnel safety and environmental protection.

Experimental Protocol: Emergency Response to a Chemical Spill

This protocol outlines the general steps for responding to a spill. Specific actions may vary based on the spill size and location.

- Immediate Actions & Evacuation:
 - Alert personnel in the immediate area of the spill.
 - Evacuate all non-essential personnel from the spill area.[19]

- If the spill is large or ventilation is poor, evacuate the entire laboratory and contact emergency responders.
- Control Ignition Sources:
 - Immediately remove all sources of ignition (e.g., turn off hot plates, extinguish open flames, unplug electrical equipment).[9][19]
- Ventilation:
 - Ensure the area is well-ventilated. Increase ventilation by opening fume hood sashes.[9]
- Containment and Cleanup (for minor spills):
 - Don appropriate PPE (safety goggles, face shield, chemical-resistant gloves, lab coat).
 - Contain the spill using an inert absorbent material such as sand, dry lime, soda ash, or commercial sorbents.[9][19] Do not use combustible materials like sawdust.
 - Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for hazardous waste disposal.[9][19]
- Decontamination:
 - Ventilate and wash the spill area after the cleanup is complete.[19]
 - Decontaminate all tools and equipment used in the cleanup.
 - Dispose of all contaminated items (including PPE) as hazardous waste.[18]

[Click to download full resolution via product page](#)

Caption: Emergency response workflow for a **2-ethylpyridine** spill.

Section 8: Toxicological Information

The toxicological properties of **2-ethylpyridine** have not been fully investigated.[7][9] However, available data indicates it is harmful and can cause irritation.

- Routes of Exposure: Inhalation, ingestion, skin and eye contact.[7]
- Acute Effects:
 - Inhalation: May cause respiratory tract irritation. Vapors may cause dizziness or suffocation.[9]
 - Ingestion: May be harmful if swallowed and can cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[7][9]
 - Skin Contact: Harmful in contact with skin; may cause skin irritation.[8][9]
 - Eye Contact: Causes serious eye irritation.[7][8][9]
- Symptoms of Overexposure: May include headache, dizziness, tiredness, nausea, and vomiting.[7]
- Carcinogenicity: Not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.[7]

Section 9: Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national hazardous waste regulations.[7]

- Waste Disposal Methods: **2-Ethylpyridine** and its contaminated materials should be treated as hazardous waste.[19]
- Containers: Collect waste in suitable, closed, and properly labeled containers.[15][19]
- Consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines.[19]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Showing Compound 2-Ethylpyridine (FDB004395) - FooDB [foodb.ca]
- 2. researchgate.net [researchgate.net]
- 3. Pyridine: the scaffolds with significant clinical diversity - RSC Advances (RSC Publishing) DOI:10.1039/D2RA01571D [pubs.rsc.org]
- 4. Recent Advances in Pyridine Scaffold: Focus on Chemistry, Synthesis, and Antibacterial Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 5. sarchemlabs.com [sarchemlabs.com]
- 6. nbinno.com [nbino.com]
- 7. fishersci.com [fishersci.com]
- 8. 2-Ethylpyridine | C7H9N | CID 7523 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 2-Ethylpyridine(100-71-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 10. 2-ethyl pyridine, 100-71-0 [thegoodsentscompany.com]
- 11. 2-エチルピリジン 97% | Sigma-Aldrich [sigmaaldrich.com]
- 12. 2-Ethylpyridine Manufacturer & Supplier in China | Properties, Uses, Safety Data & Price [pipzine-chem.com]
- 13. chemsynthesis.com [chemsynthesis.com]
- 14. fishersci.com [fishersci.com]
- 15. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 16. jubilantingrevia.com [jubilantingrevia.com]
- 17. cdn.chemservice.com [cdn.chemservice.com]
- 18. benchchem.com [benchchem.com]
- 19. nj.gov [nj.gov]

- 20. echemi.com [echemi.com]
- To cite this document: BenchChem. [Section 1: Hazard Identification and Classification]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b127773#2-ethylpyridine-safety-and-handling-precautions\]](https://www.benchchem.com/product/b127773#2-ethylpyridine-safety-and-handling-precautions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com